

Potential Research Applications of 2,4-Dimethyl-3-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanol

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Introduction

2,4-Dimethyl-3-hexanol is a branched-chain aliphatic alcohol that, while not extensively studied for its biological activity, presents several potential avenues for scientific investigation. Its structural characteristics as a secondary alcohol with methyl branching suggest possible applications in materials science, as a chiral building block in organic synthesis, and as a subject for toxicological and metabolic studies. Current research primarily focuses on its synthesis and its role as a model compound for the physicochemical properties of branched alcohols.^[1] This guide aims to consolidate the existing data on **2,4-Dimethyl-3-hexanol** and to propose potential research applications based on its chemical properties and the activities of structurally related compounds. A significant knowledge gap exists concerning the specific biological activities of its individual stereoisomers, representing a key area for future research.^[1]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **2,4-Dimethyl-3-hexanol** is fundamental for designing and interpreting research studies. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C8H18O	[2][3][4]
Molecular Weight	130.23 g/mol	[2][3]
CAS Number	13432-25-2	[2][3][4]
Density	0.817 g/cm ³	[3][4]
Boiling Point	163.5 °C at 760 mmHg	[3][4]
Flash Point	59.2 °C	[3][4]
Vapor Pressure	0.7 mmHg at 25°C	[3][4]
Refractive Index	1.422	[3][4]
LogP (Octanol/Water Partition Coefficient)	2.04940	[4]
Topological Polar Surface Area	20.23 Å ²	[2]
Hydrogen Bond Donor Count	1	[2][3]
Hydrogen Bond Acceptor Count	1	[2][3]
Rotatable Bond Count	3	[2][3]

Potential Research Applications

While direct evidence of biological activity is limited, the structure of **2,4-Dimethyl-3-hexanol** suggests several plausible research directions.

Asymmetric Synthesis and Chiral Building Block

The presence of two chiral centers in **2,4-Dimethyl-3-hexanol** makes it an interesting target for stereoselective synthesis.[1] Research in this area could focus on the development of novel catalytic methods (e.g., biocatalysis or asymmetric hydrogenation) to produce specific stereoisomers.[1] These enantiomerically pure isomers could then serve as valuable chiral building blocks in the synthesis of more complex molecules, including pharmaceuticals and natural products.

Toxicology and Dermal Science

Branched-chain saturated alcohols are utilized as fragrance ingredients, necessitating safety assessments.[5] This suggests a potential research application for **2,4-Dimethyl-3-hexanol** in toxicology and dermal science. Studies could investigate its potential for skin irritation, sensitization, and phototoxicity.[5] Understanding its metabolic fate in skin cells would also be a relevant area of inquiry.

Biofuel Development

Branched-chain higher alcohols are being explored as next-generation biofuels due to their higher energy density and lower hygroscopicity compared to ethanol.[6][7] Research could focus on engineering microorganisms to produce **2,4-Dimethyl-3-hexanol** or a mixture of branched-chain alcohols through fermentation.[8] This would involve metabolic engineering to introduce and optimize biosynthetic pathways.

Surfactant and Emulsifier Properties

The amphiphilic nature of **2,4-Dimethyl-3-hexanol**, with a polar hydroxyl head and a nonpolar hydrocarbon tail, suggests it may exhibit surfactant properties. A structurally similar compound, (2xi,4xi)-2,4-Dimethyl-1-hexanol, is noted for its potential as a surfactant. Research could be conducted to characterize its ability to lower surface tension and form micelles, which could have applications in various industrial formulations.

Experimental Protocols

Synthesis of 2,4-Dimethyl-3-hexanol

A primary route for the synthesis of **2,4-Dimethyl-3-hexanol** is the reduction of the corresponding ketone, 2,4-Dimethyl-3-hexanone.[1]

Objective: To synthesize **2,4-Dimethyl-3-hexanol** via the reduction of 2,4-Dimethyl-3-hexanone.

Materials:

- 2,4-Dimethyl-3-hexanone

- Sodium borohydride (NaBH_4) or Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Distilled water
- Dilute hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Separatory funnel
- Standard glassware for organic synthesis

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,4-Dimethyl-3-hexanone in the chosen anhydrous solvent.
- Cool the solution in an ice bath.
- Slowly add the reducing agent (e.g., NaBH_4) portion-wise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cautiously quench the reaction by the slow addition of distilled water, followed by dilute HCl to neutralize the excess reducing agent.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator.

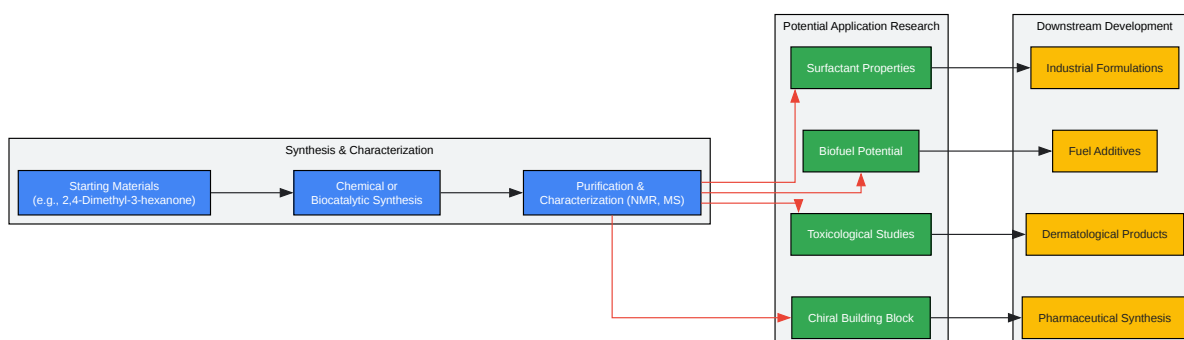
- The crude product can be purified by distillation or column chromatography.

Note: For stereoselective synthesis, a chiral reducing agent or a biocatalyst such as an alcohol dehydrogenase would be employed.[1]

Visualizations

Logical Workflow for Investigation

The following diagram outlines a logical workflow for the comprehensive investigation of **2,4-Dimethyl-3-hexanol**, from its synthesis to the exploration of its potential applications.



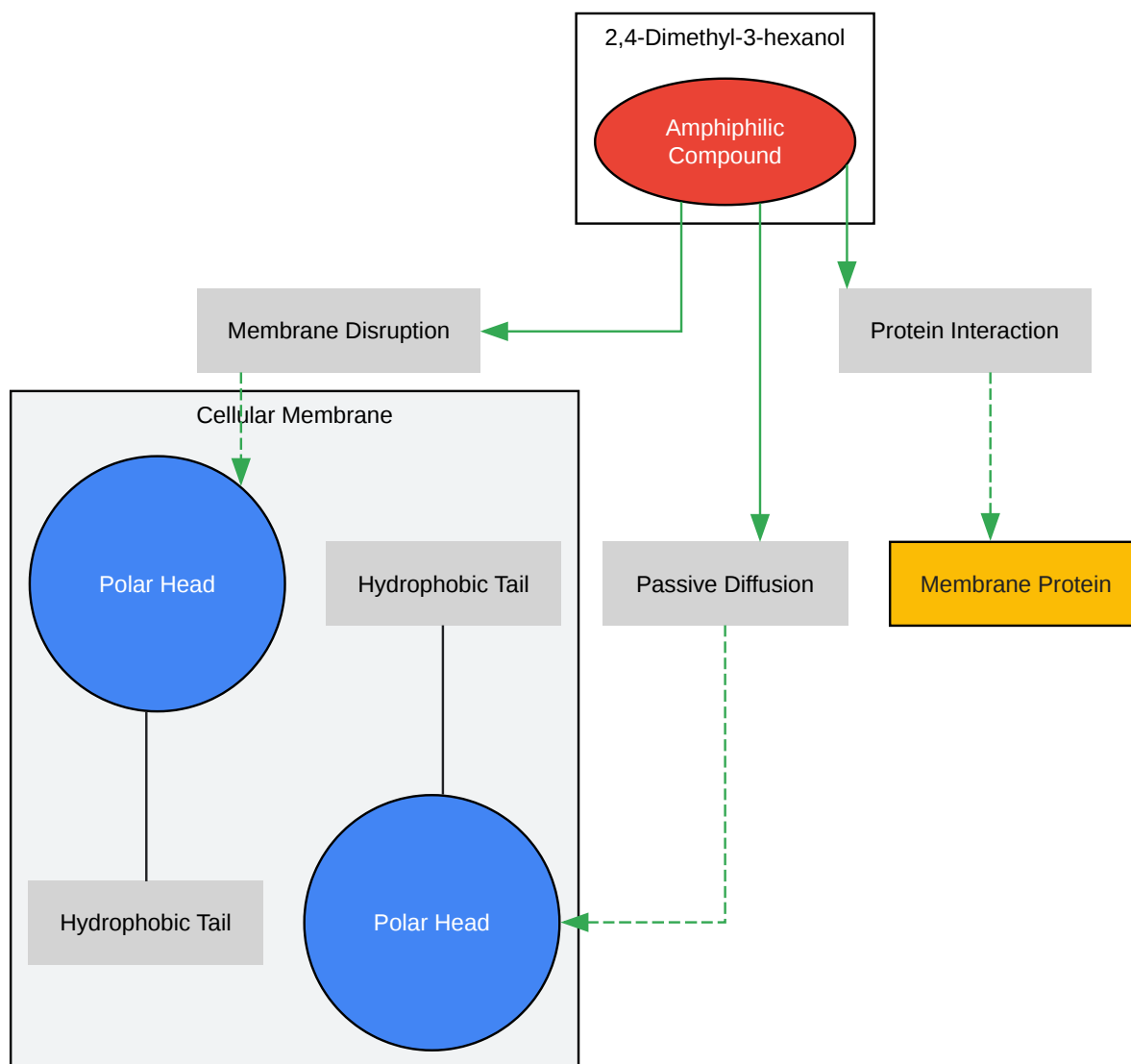
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Caption: A logical workflow for the synthesis and investigation of **2,4-Dimethyl-3-hexanol**.

Hypothetical Membrane Interaction

Given the absence of known signaling pathways for **2,4-Dimethyl-3-hexanol**, the following diagram provides a conceptual illustration of how an amphiphilic molecule like it might interact

with a cell membrane, a foundational concept for toxicological or pharmacological studies.



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Caption: Hypothetical interactions of an amphiphilic compound with a cell membrane.

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